

Navigating Enpatoran Hydrochloride Solubility: A Technical Support Guide

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Compound of Interest

Compound Name: *Enpatoran hydrochloride*

Cat. No.: *B10824752*

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to address common solubility challenges encountered when working with **Enpatoran hydrochloride** (also known as M5049 hydrochloride). Enpatoran is a potent and selective dual inhibitor of Toll-like receptor 7 (TLR7) and TLR8, currently under investigation for various autoimmune diseases.^{[1][2][3][4]} Ensuring its complete dissolution is critical for accurate and reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the general solubility characteristics of **Enpatoran hydrochloride**?

A1: **Enpatoran hydrochloride** is sparingly soluble in aqueous solutions and ethanol.^{[5][6]} It exhibits better solubility in organic solvents like dimethyl sulfoxide (DMSO).^{[5][7]} For in vivo studies, complex solvent systems are often required to achieve and maintain solubility.^{[3][8]}

Q2: I am observing precipitation after dissolving **Enpatoran hydrochloride**. What could be the cause?

A2: Precipitation can occur for several reasons:

- Solvent saturation: The concentration of **Enpatoran hydrochloride** may have exceeded its solubility limit in the chosen solvent.
- Temperature changes: A decrease in temperature can reduce solubility, leading to precipitation of the compound.
- pH shifts: Changes in the pH of the solution can affect the ionization state of the hydrochloride salt, potentially reducing its solubility.
- Improper solvent mixing: When using co-solvents, improper mixing can create localized areas of poor solubility.

Q3: Are there any recommended techniques to improve the dissolution of **Enpatoran hydrochloride**?

A3: Yes, several techniques can aid in dissolving **Enpatoran hydrochloride**:

- Sonication: Applying ultrasonic waves can help to break down powder agglomerates and increase the surface area for dissolution.[\[3\]](#)[\[7\]](#)[\[8\]](#)
- Heating: Gently warming the solution can increase the kinetic energy of the molecules and improve solubility. One supplier suggests warming to 60°C in DMSO.[\[7\]](#) However, it is crucial to ensure the compound's stability at elevated temperatures.
- Vortexing: Vigorous mixing can facilitate the dissolution process.

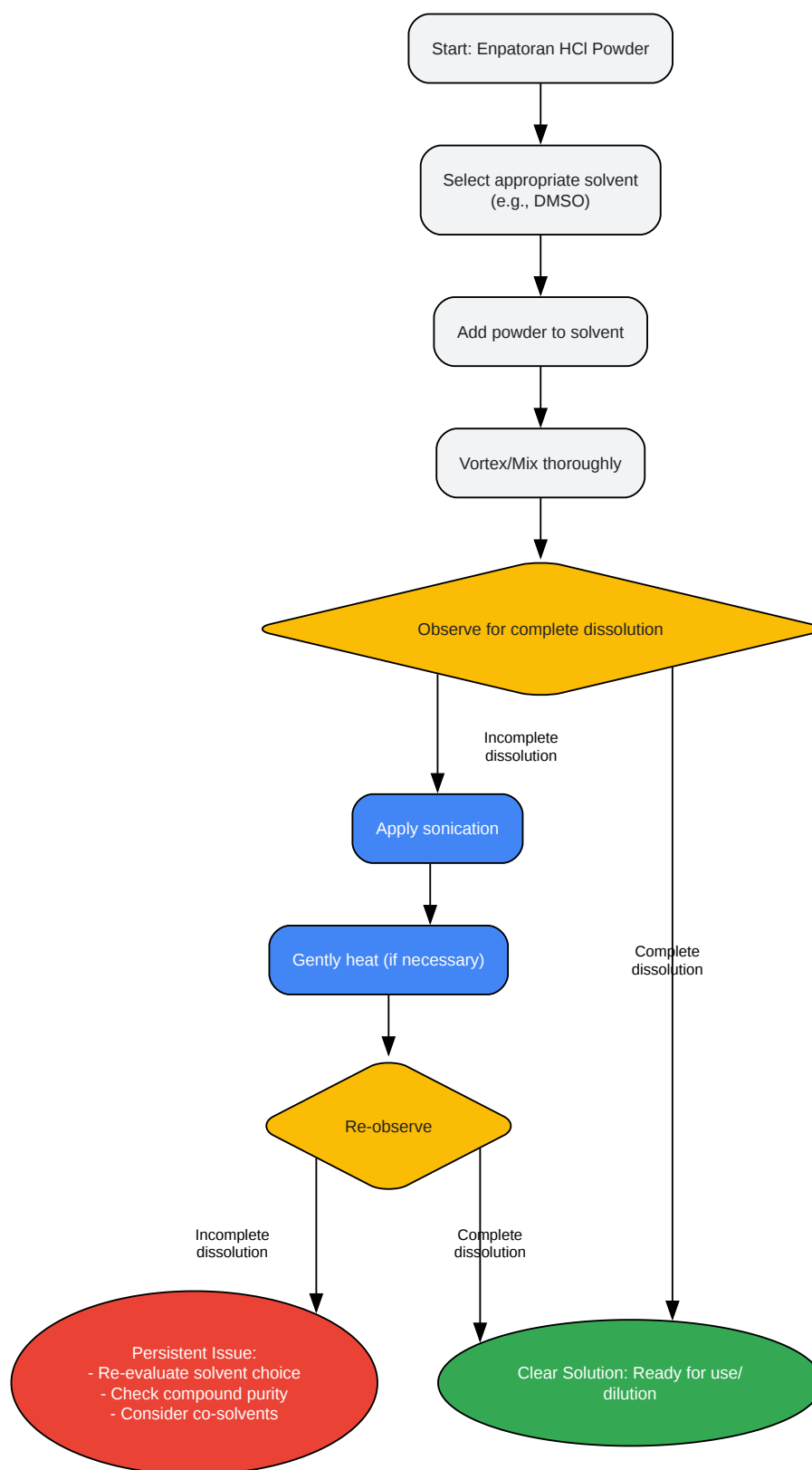
Q4: Can I prepare a stock solution of **Enpatoran hydrochloride** in water?

A4: Based on available data, **Enpatoran hydrochloride** is reported to be insoluble in water.[\[5\]](#) [\[6\]](#) Therefore, preparing a stock solution directly in water is not recommended. An organic solvent like DMSO is a more suitable choice for a concentrated stock solution, which can then be further diluted in aqueous media for experiments.

Troubleshooting Guide

Issue: Difficulty Dissolving Enpatoran Hydrochloride Powder

Workflow for Troubleshooting Solubility Issues



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Caption: A stepwise workflow for troubleshooting the dissolution of **Enpatoran hydrochloride**.

Quantitative Solubility Data

The following table summarizes the reported solubility of **Enpatoran hydrochloride** in various solvents. Note that values may vary slightly between different suppliers and batches.

Solvent/System	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	18	50.45	Use fresh, anhydrous DMSO. [5] [6]
DMSO	16.67	46.72	Requires sonication and heating to 60°C. [7]
Water	Insoluble	-	[5] [6]
Ethanol	Insoluble	-	[5] [6]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2	5.61	For in vivo use. Requires sonication. [7] [8]
10% DMSO, 90% (20% SBE- β -CD in Saline)	2	5.61	For in vivo use. Requires sonication. [7] [8]
10% DMSO, 90% Corn Oil	2	5.61	For in vivo use. Requires sonication. [7] [8]

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

- Materials: **Enpatoran hydrochloride** powder, anhydrous DMSO, sterile microcentrifuge tubes, vortex mixer, sonicator.

- Procedure: a. Weigh the desired amount of **Enpatoran hydrochloride** powder and place it in a sterile microcentrifuge tube. b. Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., 18 mg/mL). c. Vortex the tube vigorously for 1-2 minutes. d. If the powder is not fully dissolved, place the tube in a sonicator bath for 10-15 minutes. e. If solubility issues persist, the solution can be gently warmed to 60°C with intermittent vortexing.^[7] f. Once a clear solution is obtained, aliquot and store at -20°C or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.

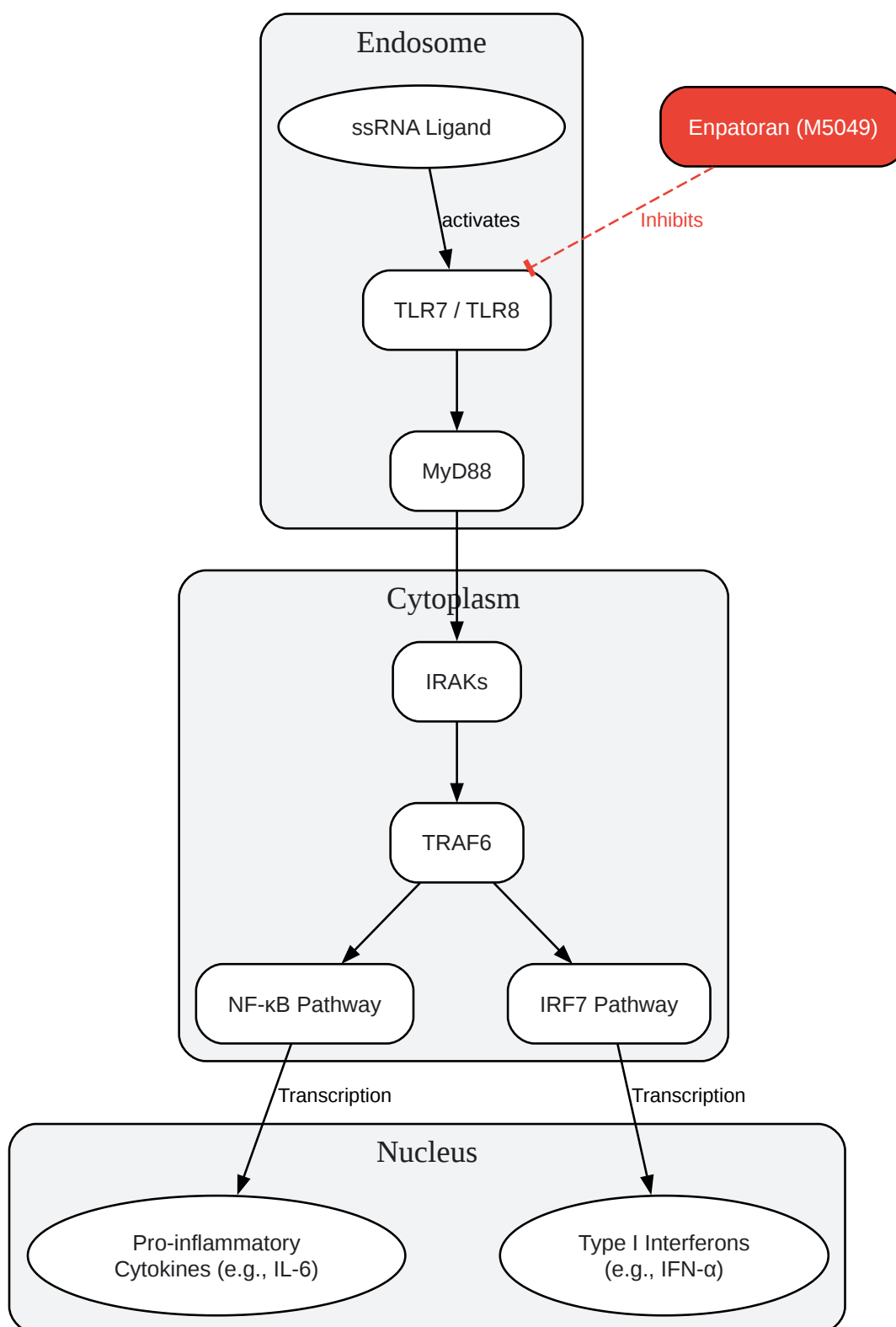
Protocol 2: Preparation of a Formulation for In Vivo Oral Administration

This protocol is based on a common co-solvent formulation for animal studies.

- Materials: **Enpatoran hydrochloride**, DMSO, PEG300, Tween-80, Saline (0.9% NaCl), sterile tubes, vortex mixer, sonicator.
- Procedure: a. Prepare a 20 mg/mL stock solution of **Enpatoran hydrochloride** in DMSO. b. In a separate sterile tube, add the required volume of the DMSO stock solution (10% of the final volume). c. Add PEG300 to the tube (40% of the final volume) and mix thoroughly by vortexing. d. Add Tween-80 (5% of the final volume) and vortex until the solution is homogeneous. e. Add saline to reach the final desired volume (45% of the final volume) and vortex thoroughly. f. If the solution is not clear, sonicate until a clear solution is obtained.^{[7][8]}
This formulation should be prepared fresh before use.

Mechanism of Action: TLR7/8 Signaling Pathway Inhibition

Enpatoran hydrochloride acts by inhibiting the TLR7 and TLR8 signaling pathways, which are crucial in the innate immune response.^{[1][2][4]} These receptors recognize single-stranded RNA (ssRNA) from viruses or endogenous nucleic acids, triggering a signaling cascade that leads to the production of pro-inflammatory cytokines and type I interferons.^{[9][10]} By blocking these pathways, Enpatoran can modulate the immune response.



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Caption: Simplified signaling pathway of TLR7/8 and the inhibitory action of Enpatoran.

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